

Application Note: Using NanoBRET™ to Confirm Cellular Engagement of LC3B

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Compound of Interest

Compound Name: LC3B recruiter 1

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Introduction

Autophagy is a critical cellular process responsible for the degradation and recycling of cellular components, playing a key role in cellular homeostasis, stress responses, and disease. A central protein in this pathway is the Microtubule-associated protein 1A/1B-light chain 3B (LC3B). Upon induction of autophagy, the cytosolic form of LC3B (LC3-I) is conjugated to phosphatidylethanolamine to form LC3-II, which is recruited to the autophagosome membranes.[1][2] This conversion and localization make LC3B an essential component of the autophagic machinery and a widely used biomarker for autophagosome formation.[2][3]

Modulation of the autophagy pathway is a promising therapeutic strategy for a range of diseases, including cancer, neurodegenerative disorders, and infectious diseases. Developing small molecules that can specifically engage LC3B within the cellular environment is a key step in developing novel therapeutics. Confirmation of target engagement in living cells is crucial to validate the mechanism of action of these compounds and to understand their cellular potency and selectivity.

The NanoBRET™ Target Engagement (TE) assay is a powerful technology that enables the quantitative measurement of compound binding to specific protein targets in real-time within living cells.[4][5] The assay is based on Bioluminescence Resonance Energy Transfer (BRET), a proximity-based energy transfer phenomenon between a bioluminescent donor and a fluorescent acceptor.[6][7] In the NanoBRET™ TE assay, the target protein, in this case, LC3B,

is fused to the bright and small NanoLuc® luciferase (the energy donor). A cell-permeable fluorescent tracer that reversibly binds to LC3B is then introduced. When the tracer binds to the NanoLuc®-LC3B fusion protein, the close proximity allows for BRET to occur. Test compounds that bind to LC3B will compete with the tracer, leading to a decrease in the BRET signal, which can be quantitatively measured to determine compound affinity, target occupancy, and residence time.^{[4][5][8]}

This application note provides a detailed protocol for utilizing the NanoBRET™ TE assay to confirm and characterize the cellular engagement of small molecules with LC3B.

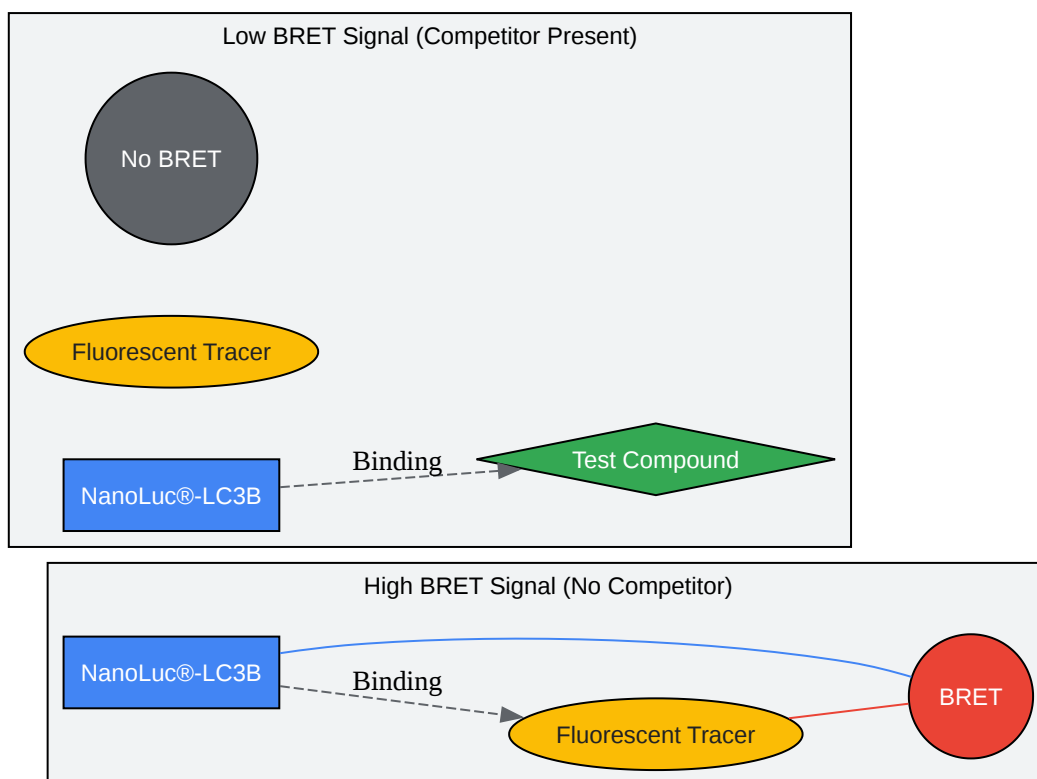
Principle of the NanoBRET™ LC3B Target Engagement Assay

The NanoBRET™ LC3B Target Engagement Assay is a competitive binding assay performed in live cells. The key components are:

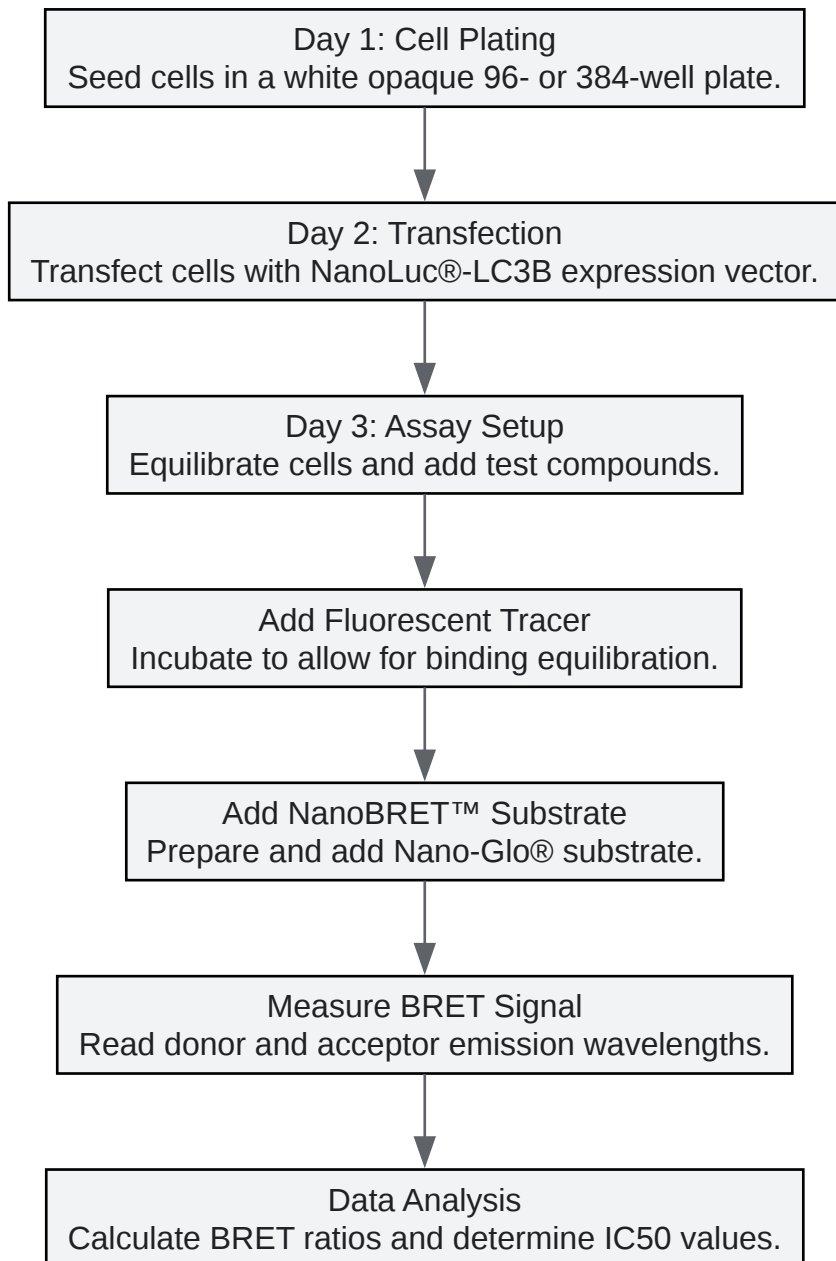
- **NanoLuc®-LC3B Fusion Protein:** The target protein, LC3B, is expressed in cells as a fusion protein with NanoLuc® luciferase at either the N- or C-terminus. This fusion protein acts as the BRET donor.
- **LC3B-Specific Fluorescent Tracer:** A cell-permeable small molecule that binds reversibly to LC3B and is conjugated to a fluorescent dye (the BRET acceptor).
- **Test Compound:** An unlabeled small molecule being investigated for its ability to bind to LC3B.

In the absence of a competing compound, the fluorescent tracer binds to the NanoLuc®-LC3B fusion protein, bringing the NanoLuc® donor and the fluorescent acceptor into close proximity (<10 nm), resulting in a high BRET signal.^[7] When a test compound that binds to LC3B is introduced, it competes with the tracer for the binding site on LC3B. This displacement of the tracer leads to an increase in the distance between the donor and acceptor, causing a decrease in the BRET signal. The magnitude of the decrease in BRET is proportional to the affinity and concentration of the test compound.

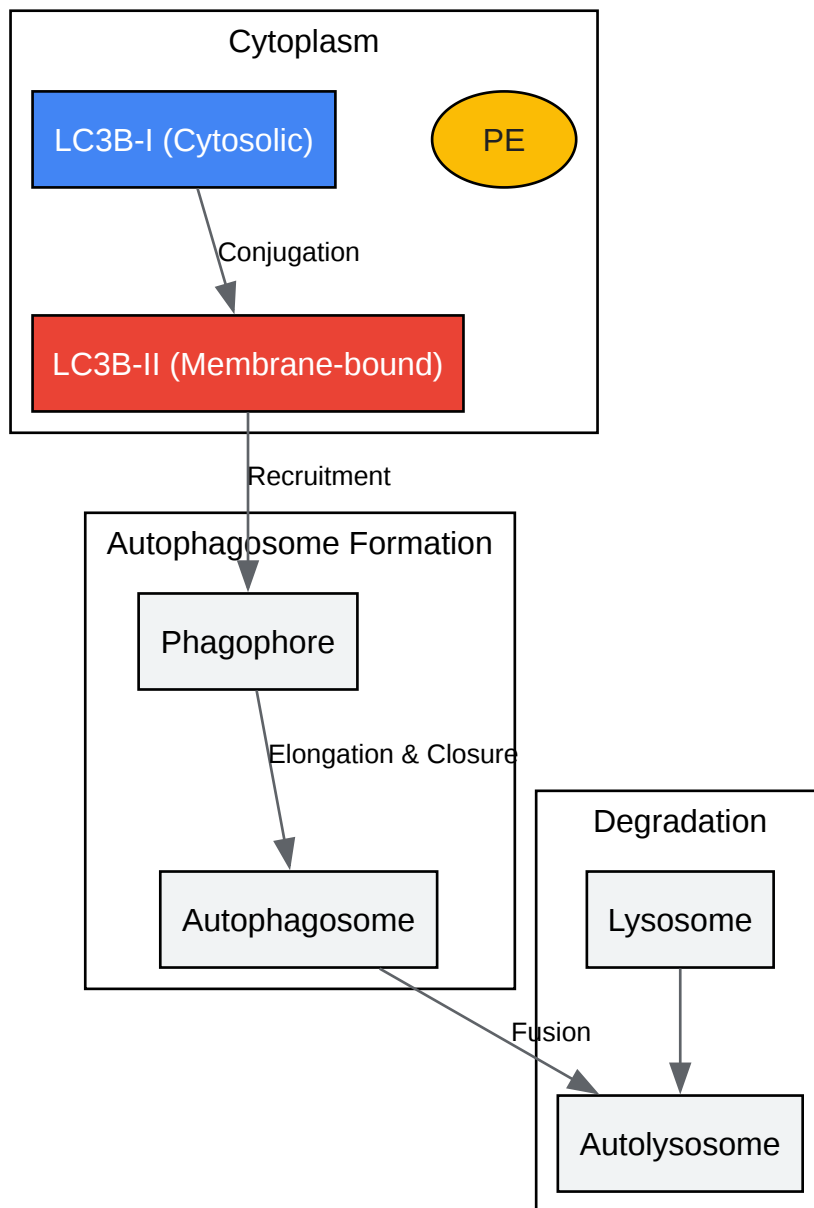
NanoBRET Principle for LC3B Target Engagement



Experimental Workflow for NanoBRET LC3B Assay



Simplified Autophagy Pathway Featuring LC3B



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